

Allyl Propyl Sulfide (CAS 27817-67-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Allyl propyl sulfide*

CAS No.: 27817-67-0

Cat. No.: B1266536

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl propyl sulfide, with the CAS registry number 27817-67-0, is an organosulfur compound that is found as a volatile component in plants of the *Allium* genus, such as onions and garlic. It contributes to the characteristic flavor and aroma of these plants. Beyond its role as a flavoring agent, the broader class of allyl sulfides is gaining attention in the scientific community for its potential biological activities and therapeutic applications. This technical guide provides a detailed overview of the core properties of **allyl propyl sulfide**, including its physicochemical characteristics, toxicological profile, and relevant experimental protocols. Furthermore, it explores the potential involvement of related organosulfur compounds in cellular signaling pathways, offering insights for researchers in drug discovery and development.

Physicochemical Properties

A summary of the key physicochemical properties of **allyl propyl sulfide** is presented in the table below, providing essential data for experimental design and handling.

Property	Value	Reference
Molecular Formula	C6H12S	[1][2]
Molecular Weight	116.22 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid	[1][2]
Odor	Alliaceous, garlic, green	[3]
Boiling Point	140 °C at 760 mmHg	[1]
Melting Point	-15 °C (5 °F)	[4]
Density	0.860 - 0.870 g/cm ³ at 25 °C	[1][4]
Refractive Index	1.4660 - 1.4800 at 20 °C	[1][4]
Flash Point	30.1 - 38.89 °C (86.2 - 102.0 °F)	[1][4]
Vapor Pressure	7.43 mmHg at 25 °C	[1]
Water Solubility	Insoluble	[4]
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, carbon disulfide, and chloroform.	[1][4]

Toxicological Data and Safety Information

While specific LD50 values for **allyl propyl sulfide** are not readily available in the literature, information regarding its irritant properties and occupational exposure limits has been documented.[5] It is classified as irritating to the eyes, skin, and respiratory system.[1][3]

Parameter	Information	Reference
Oral LD50	No data available	[5]
Dermal LD50	No data available	[5]
Inhalation LC50	No data available	[5]
Eye Irritation	Irritating	[1]
Skin Irritation	Irritating	[1]
Respiratory Irritation	Irritating	[1]
OSHA Permissible Exposure Limit (PEL) - TWA	2 ppm (12 mg/m ³) for allyl propyl disulfide	[6][7]

Handling Precautions: Due to its irritant nature and flammability, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling **allyl propyl sulfide**.^[3] Work should be conducted in a well-ventilated area or a fume hood.^[8]

Experimental Protocols

Synthesis of Allyl Sulfides (General Procedure)

A common method for the synthesis of unsymmetrical sulfides like **allyl propyl sulfide** involves the reaction of an alkyl halide with a thiol in the presence of a base. The following is a generalized protocol based on established organic synthesis principles.^{[9][10]}

Materials:

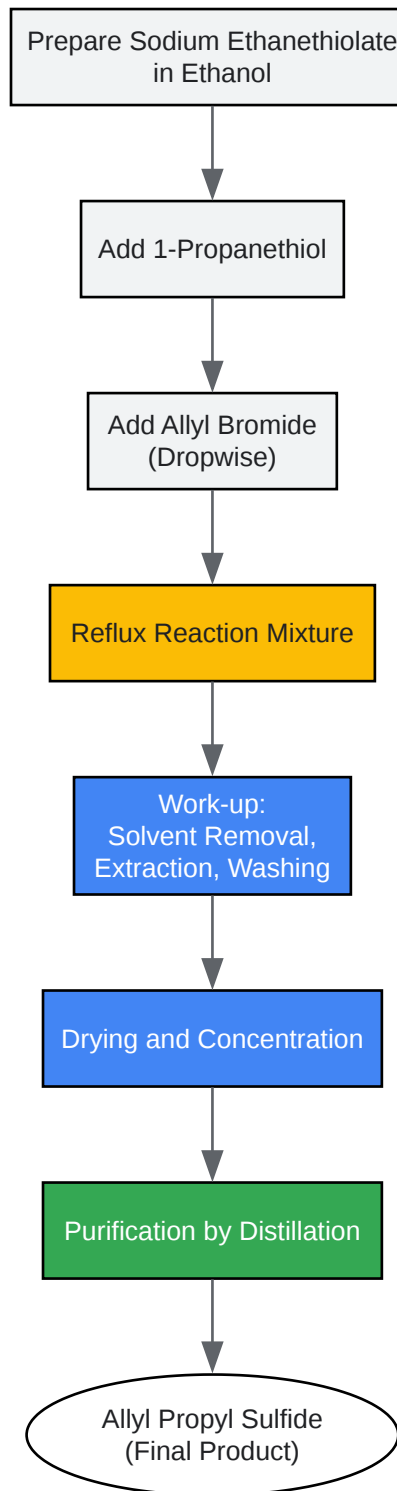
- Allyl bromide
- 1-Propanethiol
- Sodium hydroxide
- Ethanol (or other suitable solvent)
- Anhydrous magnesium sulfate

- Separatory funnel
- Round-bottom flask with reflux condenser and magnetic stirrer

Procedure:

- Dissolve sodium hydroxide in ethanol in a round-bottom flask to prepare a solution of sodium ethanethiolate.
- Slowly add 1-propanethiol to the stirred solution.
- To this mixture, add allyl bromide dropwise.
- After the addition is complete, heat the reaction mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Partition the residue between water and a suitable organic solvent (e.g., diethyl ether).
- Separate the organic layer, wash it with brine, and dry it over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase to obtain the crude **allyl propyl sulfide**.
- Purify the product by distillation under reduced pressure.

Generalized Workflow for Allyl Propyl Sulfide Synthesis



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A generalized workflow for the synthesis of **allyl propyl sulfide**.

Analytical Method: Gas Chromatography (GC)

The analysis of **allyl propyl sulfide** can be performed using gas chromatography, often with a flame photometric detector (FPD) for sulfur-containing compounds. The following protocol is adapted from the OSHA method for analyzing related compounds in the air.^[7]

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame photometric detector (FPD) in sulfur mode.
- Column: A suitable capillary column for volatile sulfur compounds, such as a DB-5 or equivalent.
- Carrier Gas: Helium or nitrogen at a constant flow rate.
- Injector Temperature: 250 °C.
- Detector Temperature: 250 °C.
- Oven Temperature Program: An initial temperature of 50 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 200 °C, and held for 5 minutes.
- Sample Preparation: Samples can be prepared by dissolving the analyte in a suitable solvent such as carbon disulfide or methanol. For air sampling, collection on a solid sorbent tube followed by solvent desorption is common.^[7]

Procedure:

- Prepare a series of standard solutions of **allyl propyl sulfide** of known concentrations.
- Inject a fixed volume of each standard solution into the GC to generate a calibration curve.
- Inject the prepared sample solution into the GC under the same conditions.
- Identify the **allyl propyl sulfide** peak in the chromatogram based on its retention time compared to the standard.

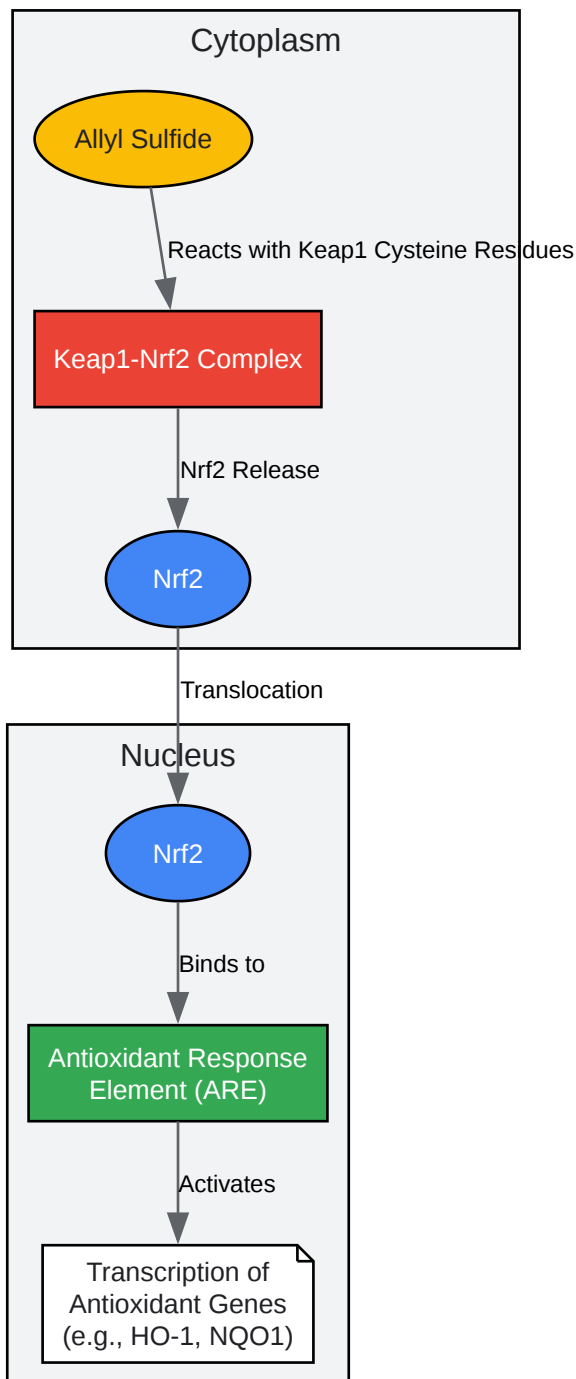
- Quantify the amount of **allyl propyl sulfide** in the sample by comparing its peak area to the calibration curve.

Biological Activity and Signaling Pathways

While direct studies on the signaling pathways affected by **allyl propyl sulfide** are limited, extensive research on related organosulfur compounds from garlic and onion suggests that they can modulate key cellular processes, particularly the antioxidant response.^{[9][11]} One of the most well-documented pathways is the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.^{[12][13]}

Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and detoxification enzymes. Under basal conditions, Nrf2 is kept inactive in the cytoplasm by binding to Kelch-like ECH-associated protein 1 (Keap1). Electrophilic compounds, including many organosulfur compounds, can react with specific cysteine residues on Keap1, leading to a conformational change that releases Nrf2.^[14] The freed Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of its target genes, initiating their transcription.^[15] This leads to an enhanced cellular defense against oxidative stress.

Proposed Nrf2 Activation by Allyl Sulfides



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Proposed mechanism of Nrf2 pathway activation by allyl sulfides.

Conclusion

Allyl propyl sulfide (CAS 27817-67-0) is a volatile organosulfur compound with well-defined physicochemical properties. While it is recognized as an irritant, detailed toxicological studies are lacking. Standard analytical techniques like gas chromatography are well-suited for its identification and quantification. Although direct evidence is still emerging, the broader family of allyl sulfides demonstrates significant biological activity, particularly in the activation of the Nrf2-mediated antioxidant response. This suggests that **allyl propyl sulfide** may hold therapeutic potential and warrants further investigation by researchers in the fields of medicinal chemistry and drug development to fully elucidate its mechanisms of action and potential applications.

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- To cite this document: BenchChem. [Allyl Propyl Sulfide (CAS 27817-67-0): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266536/docs#allyl-propyl-sulfide-cas-27817-67-0-a-comprehensive-technical-guide>]

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